

Technical Support Center: Titanium(IV) Bromide (TiBr₄)

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Compound of Interest

Compound Name: Titanium;bromide

Cat. No.: B13741411

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This guide provides essential information for researchers, scientists, and drug development professionals on the proper handling, storage, and use of hygroscopic Titanium(IV) bromide (TiBr₄) crystals, with a focus on troubleshooting common issues related to their moisture sensitivity.

Frequently Asked Questions (FAQs)

Q1: What is Titanium(IV) bromide (TiBr₄) and why is it so sensitive to moisture?

A1: Titanium(IV) bromide is a chemical compound with the formula TiBr₄.^[1] It is an orange, crystalline solid that is highly valued in organic synthesis as a Lewis acid catalyst.^{[2][3]} Its high sensitivity to moisture stems from its strong Lewis acidity; the titanium(IV) center readily reacts with water (a Lewis base).^{[4][5]} This reaction, known as hydrolysis, is rapid and violent, decomposing the TiBr₄ to form hydrogen bromide (HBr) gas and titanium oxides or oxybromides.^{[1][4][6]} This reactivity is why it is classified as hygroscopic, meaning it readily absorbs moisture from the air.^[1]

Q2: How should I properly store TiBr₄ crystals to maintain their integrity?

A2: To prevent degradation, TiBr₄ must be stored in a tightly sealed container in a cool, dry, and well-ventilated area.^{[7][8]} It is crucial to store it under an inert atmosphere, such as nitrogen or argon.^[6] The storage area should be designated for corrosive materials and kept away from incompatible substances like water, strong bases, and strong oxidizing agents.^[7]

Q3: What are the visible signs of TiBr_4 decomposition due to moisture exposure?

A3: Exposure of TiBr_4 to moist air will cause it to fume as it reacts with water vapor to produce corrosive hydrogen bromide gas.^[4] The orange-brown crystals may become discolored or appear "wet" as they deliquesce, eventually turning into a liquid and then forming solid titanium oxides.

Q4: What Personal Protective Equipment (PPE) is mandatory when handling TiBr_4 ?

A4: When handling TiBr_4 , a comprehensive set of PPE is required due to its corrosive nature.^[7] This includes:

- Eye Protection: Chemical safety goggles or a face shield (European Standard EN 166).^[7]
- Hand Protection: Chemical-resistant gloves (e.g., nitrile rubber).^[7]
- Body Protection: A lab coat and appropriate protective clothing to prevent skin exposure.^[7]
- Respiratory Protection: Work should be conducted in a certified fume hood. If concentrations exceed exposure limits, a NIOSH/MSHA or European Standard EN 136 approved respirator is necessary.^[7]

Q5: How does moisture contamination affect reactions where TiBr_4 is used as a catalyst?

A5: Moisture contamination deactivates the TiBr_4 catalyst. The water reacts with the TiBr_4 , consuming the catalyst and forming byproducts. This reduces the effective concentration of the Lewis acid, leading to significantly lower reaction yields or complete reaction failure.^[4] The hydrolysis also generates HBr , which can lead to unwanted side reactions with sensitive substrates.

Q6: How do I safely quench a reaction containing TiBr_4 ?

A6: Quenching a reaction containing TiBr_4 must be done cautiously, typically by slowly adding the reaction mixture to a separate flask containing a stirred, cooled quenching solution, such as a saturated aqueous solution of sodium bicarbonate (NaHCO_3) or water. This should be done in a fume hood, as the quench will generate HBr gas. Do not add water directly to the primary reaction vessel, as the reaction can be violent.^{[1][7]}

Q7: How should I dispose of waste TiBr_4 and contaminated materials?

A7: All waste containing TiBr_4 is considered hazardous waste and must be handled according to local, state, and federal regulations.[8] Solid waste like contaminated paper towels or gloves should be collected in a labeled, sealed container.[8] For chemical disposal, non-recyclable or surplus TiBr_4 can be dissolved in a combustible solvent and burned in a chemical incinerator equipped with an afterburner and scrubber.[6] Never dispose of TiBr_4 by flushing it down the drain.[6]

Troubleshooting Guide

Problem 1: My new bottle of TiBr_4 crystals appears discolored, clumped, or is fuming upon opening.

- Probable Cause: The container's seal was compromised during shipping or prior storage, allowing moisture to enter and react with the TiBr_4 .
- Solution: Do not use the material for moisture-sensitive reactions. The compound has likely partially hydrolyzed, reducing its catalytic activity. For non-critical applications, it may still be usable, but for reactions requiring high purity and anhydrous conditions, a new, properly sealed container of TiBr_4 should be used. Ensure all future storage is in a desiccator or glovebox.

Problem 2: My reaction using TiBr_4 as a Lewis acid catalyst is showing low to no conversion.

- Probable Cause 1: The TiBr_4 catalyst has degraded due to improper handling or storage, leading to deactivation.
- Solution 1: Obtain a fresh, unopened container of TiBr_4 . Handle it exclusively under an inert atmosphere (glovebox or Schlenk line) to prevent any exposure to air and moisture.[6]
- Probable Cause 2: Your solvents and/or reagents contain trace amounts of water.
- Solution 2: Ensure all solvents are rigorously dried using appropriate methods (e.g., distillation from a drying agent or passing through an activated alumina column) and stored over molecular sieves. Ensure all other reagents are anhydrous.

Problem 3: I am observing unexpected byproducts consistent with acid-catalyzed decomposition of my starting material.

- Probable Cause: Moisture contamination has led to the in-situ generation of hydrogen bromide (HBr), a strong Brønsted acid.^{[1][4]} This HBr is likely catalyzing undesired side reactions.
- Solution: Repeat the experiment using rigorously dried reagents and solvents, and handle the TiBr_4 under a strict inert atmosphere to prevent HBr formation. If your substrate is particularly acid-sensitive, consider adding a non-nucleophilic base (proton sponge) to the reaction mixture to scavenge any trace HBr that may form.

Problem 4: A small amount of solid TiBr_4 was spilled inside the fume hood.

- Probable Cause: Accidental mishandling during weighing or transfer.
- Solution: Do NOT use water to clean the spill, as this will cause a violent reaction and release HBr gas.^[8] First, ensure the fume hood sash is lowered and you are wearing appropriate PPE. Cover the spill with a dry, inert absorbent material like sand or vermiculite.^[8] Carefully collect the mixture into a labeled, sealed container for hazardous waste disposal.^{[6][8]} Decontaminate the area afterward according to your institution's safety protocols.

Data Presentation

Table 1: Physical and Safety Properties of Titanium(IV) Bromide

Property	Value	Citation(s)
Chemical Formula	TiBr ₄	[1]
Molar Mass	367.48 g/mol	[5]
Appearance	Orange-brown hygroscopic crystals	[1][4]
Melting Point	38-40 °C / 100.4-104 °F	[3][5]
Boiling Point	230 °C / 446 °F	[1]
Density	3.25 g/cm ³ at 25 °C	[1][4]
Hazard Statements	Causes severe skin burns and eye damage (H314), Reacts violently with water (EUH014)	[7]
Storage Conditions	Store in a cool, dry, well-ventilated place under an inert atmosphere.	[6][7]
Incompatible Materials	Water, Strong oxidizing agents, Strong bases	[7]

Experimental Protocols

Protocol: TiBr₄-Catalyzed Baylis-Hillman Reaction

This protocol describes the reaction of an aryl aldehyde with an activated alkene using TiBr₄ as a Lewis acid catalyst, a common application demonstrating the need for anhydrous technique.

[3]

Objective: To synthesize an α -bromomethylene aldol product, highlighting the handling of hygroscopic TiBr₄.

Materials:

- Titanium(IV) bromide (TiBr₄)

- Aryl aldehyde (e.g., benzaldehyde)
- Activated alkene (e.g., but-3-yn-2-one)
- Anhydrous dichloromethane (DCM)
- Saturated aqueous sodium bicarbonate (NaHCO_3) solution
- Anhydrous magnesium sulfate (MgSO_4)
- Argon or Nitrogen gas supply

Equipment:

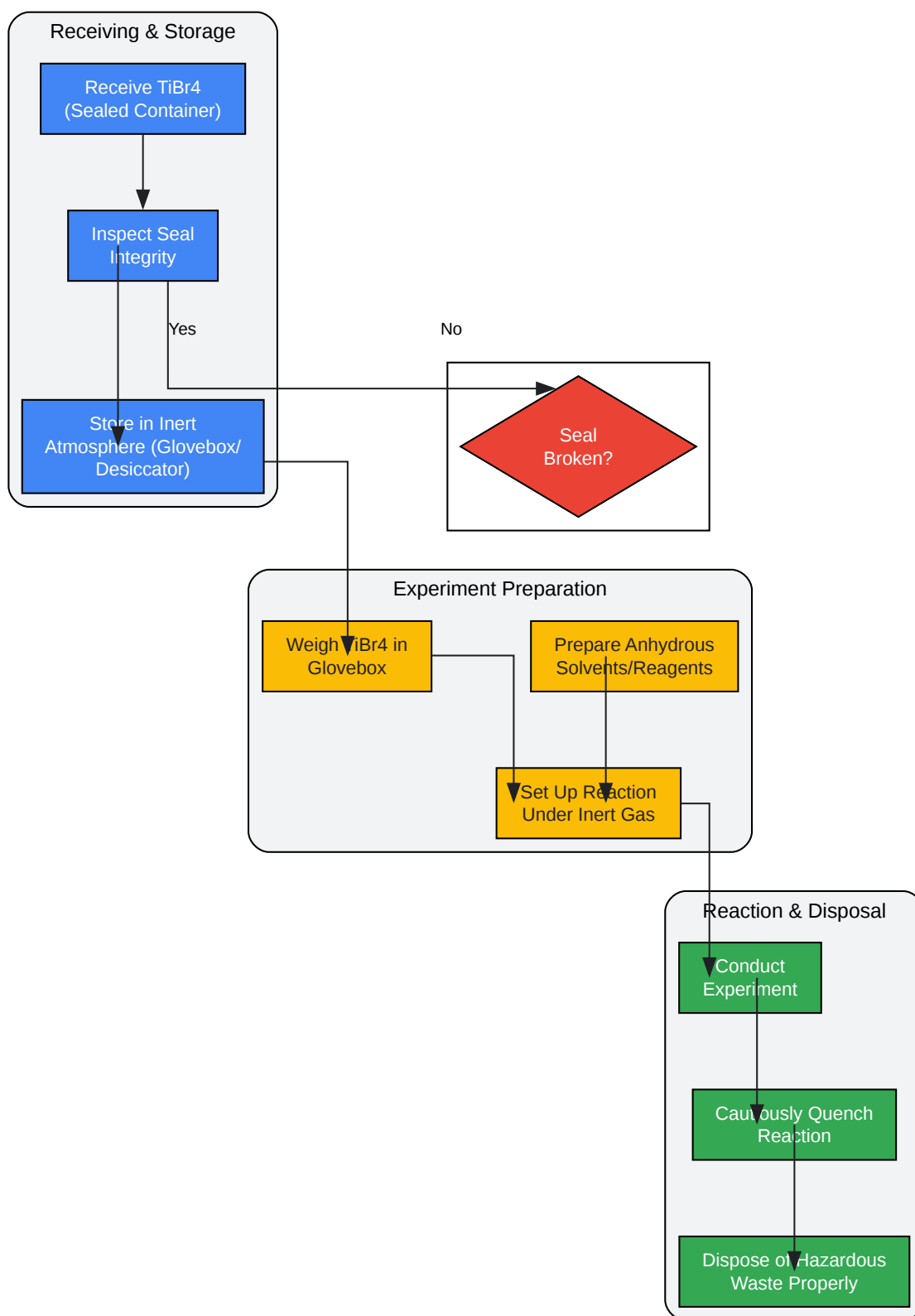
- Schlenk flask or flame-dried round-bottom flask with a septum
- Glovebox or Schlenk line
- Magnetic stirrer and stir bar
- Syringes and needles
- Standard glassware for workup and purification

Procedure:

- Preparation (Inert Atmosphere):
 - All glassware must be oven-dried or flame-dried under vacuum and cooled under an inert atmosphere (Argon or Nitrogen).
 - All transfers of TiBr_4 must be performed in a glovebox or via Schlenk technique.
- Reaction Setup:
 - Inside a glovebox, weigh the required amount of TiBr_4 (e.g., 0.2 equivalents) into the flame-dried reaction flask containing a magnetic stir bar.
 - Seal the flask, remove it from the glovebox, and connect it to a Schlenk line.

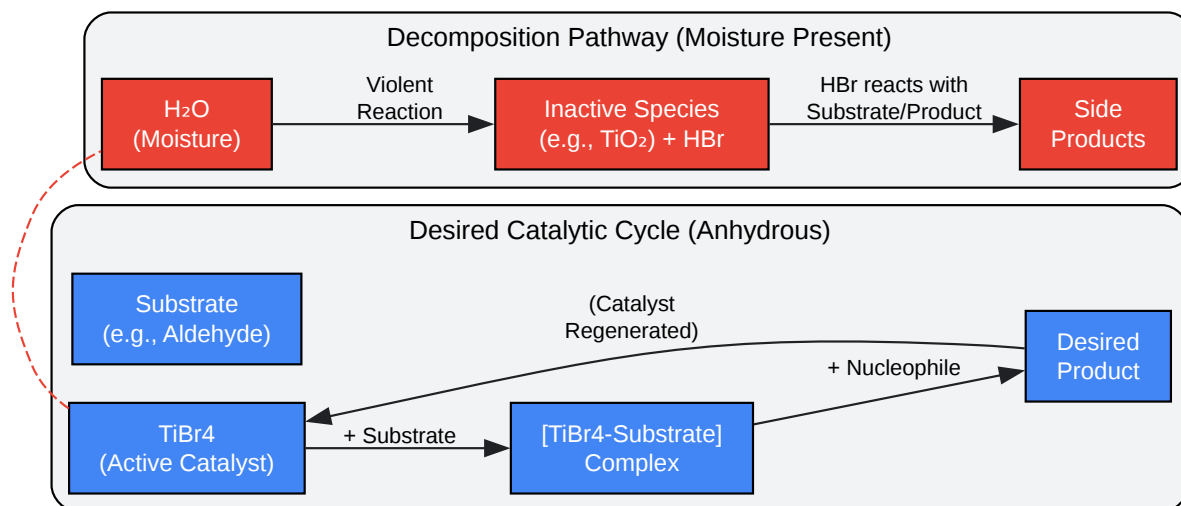
- Add anhydrous DCM via syringe. Stir the mixture until the TiBr_4 is fully dissolved or suspended.
- Cool the mixture to the desired temperature (e.g., 0 °C) using an ice bath.
- Addition of Reagents:
 - Slowly add the aryl aldehyde (1.0 equivalent) to the stirred TiBr_4 solution via syringe.
 - After 10 minutes of stirring, slowly add the activated alkene (1.2 equivalents) via syringe.
- Reaction Monitoring:
 - Allow the reaction to stir at the specified temperature.
 - Monitor the reaction's progress by Thin-Layer Chromatography (TLC) until the starting material is consumed.
- Workup and Purification:
 - Once the reaction is complete, cautiously quench it by slowly transferring the reaction mixture via cannula or syringe into a separate flask containing a vigorously stirred, cold saturated NaHCO_3 solution.
 - Separate the organic layer. Extract the aqueous layer two more times with DCM.
 - Combine the organic layers, dry over anhydrous MgSO_4 , filter, and concentrate the solvent under reduced pressure.
 - Purify the crude product using column chromatography on silica gel.

Visualizations



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Caption: Workflow for handling hygroscopic TiBr_4 crystals.



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Caption: Impact of moisture on a TiBr_4 -catalyzed reaction.

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